

Safe handling and disposal of 2,2-Dimethylbutan-1-ol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2,2-Dimethylbutan-1-ol

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Technical Support Center: 2,2-Dimethylbutan-1ol

This technical support center provides comprehensive guidance on the safe handling and disposal of **2,2-Dimethylbutan-1-ol** for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2,2- Dimethylbutan-1-ol**.



Property	Value
Molecular Formula	C6H14O[1][2]
Molecular Weight	102.17 g/mol [3]
Appearance	Colorless liquid[1][4]
Odor	Mild, somewhat camphor-like[1]
Boiling Point	135.85°C to 136.5°C[4][5][6]
Melting Point	<-15°C[7]
Flash Point	37.4°C[5][7]
Density	0.8122 to 0.8289 g/cm³ at 20°C[1][4][5][7]
Vapor Pressure	0.00814 mmHg to 2.78 mmHg at 25°C[4][5][8]
Water Solubility	7.543 to 8 g/L at 25°C[4][6]
Solubility in Organic Solvents	Soluble in ether, acetone, and chloroform.[1]

GHS Hazard Classification

2,2-Dimethylbutan-1-ol is classified under the Globally Harmonized System (GHS) as follows:

- Flammable liquids: Category 3 (H226: Flammable liquid and vapor)[3][9]
- Skin irritation: Category 2 (H315: Causes skin irritation)[3]
- Eye irritation: Category 2A (H319: Causes serious eye irritation)[3]
- Specific target organ toxicity single exposure: Category 3, Respiratory system (H335: May cause respiratory irritation)

Signal Word: Warning[3]

Hazard Pictograms:

Flame



Exclamation Mark

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 2,2-Dimethylbutan-1-ol?

A1: **2,2-Dimethylbutan-1-ol** is a flammable liquid and vapor.[3] It can cause skin and serious eye irritation.[3] Inhalation of vapors may cause respiratory irritation.[3] It is also considered a mild skin irritant.[8]

Q2: What personal protective equipment (PPE) should I wear when handling this chemical?

A2: Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[1] Work in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors.

Q3: What should I do in case of accidental skin or eye contact?

A3: For skin contact, immediately wash the affected area with soap and plenty of water. For eye contact, flush with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention in both cases.

Q4: How should I store **2,2-Dimethylbutan-1-ol**?

A4: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[9][10]

Q5: What is the proper procedure for extinguishing a fire involving **2,2-Dimethylbutan-1-ol**?

A5: Use dry chemical, carbon dioxide (CO2), or alcohol-resistant foam to extinguish the fire. Do not use a solid stream of water as it may scatter and spread the fire.

Troubleshooting Guides

Issue: I have a small spill of **2,2-Dimethylbutan-1-ol** in the lab.

Solution:



- Alert others in the immediate area.
- Ensure proper ventilation and eliminate all ignition sources.
- Wearing appropriate PPE, contain the spill with an inert absorbent material such as vermiculite, dry sand, or earth.
- Collect the absorbed material into a sealed, labeled container for proper waste disposal.
- Clean the spill area with soap and water.

Issue: I have a large spill of 2,2-Dimethylbutan-1-ol.

- Solution:
 - Evacuate the area immediately.
 - Alert your institution's emergency response team.
 - Do not attempt to clean up a large spill without proper training and equipment.
 - Prevent the spill from entering drains or waterways.

Experimental Protocols Safe Handling Protocol

- Preparation:
 - Before handling, ensure you have read and understood the Safety Data Sheet (SDS).
 - Work in a well-ventilated area, preferably within a chemical fume hood.
 - Assemble all necessary equipment and reagents before starting the experiment.
 - Ensure an emergency shower and eyewash station are readily accessible.
- Personal Protective Equipment (PPE):
 - Wear chemical-resistant gloves (nitrile or neoprene).



- Wear safety glasses with side shields or chemical splash goggles.
- Wear a flame-retardant lab coat.
- Handling:
 - Avoid contact with skin, eyes, and clothing.[9]
 - Avoid breathing vapors.
 - Keep away from heat, sparks, and open flames.
 - Use non-sparking tools.
 - Ground and bond containers when transferring material to prevent static electricity buildup.

Disposal Protocol

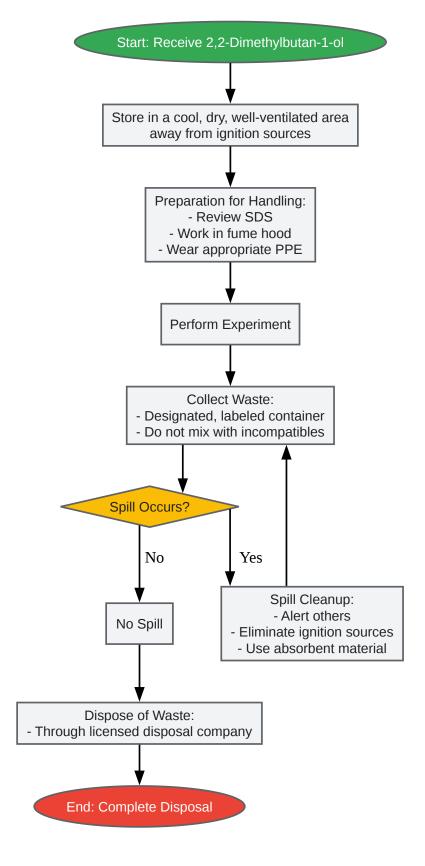
- · Waste Collection:
 - Collect all waste containing 2,2-Dimethylbutan-1-ol in a designated, properly labeled, and sealed container.
 - The container should be made of a material compatible with the chemical.
 - Do not mix with incompatible wastes.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "2,2-Dimethylbutan-1-ol," and the associated hazards (Flammable Liquid, Irritant).
- Storage:
 - Store the waste container in a designated, well-ventilated, and secure waste accumulation area, away from ignition sources.
- Disposal:



- Dispose of the hazardous waste through your institution's environmental health and safety
 office or a licensed hazardous waste disposal company.[9]
- Do not dispose of **2,2-Dimethylbutan-1-ol** down the drain.

Visual Workflow for Safe Handling and Disposal





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Caption: Workflow for the safe handling and disposal of **2,2-Dimethylbutan-1-ol**.



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- To cite this document: BenchChem. [Safe handling and disposal of 2,2-Dimethylbutan-1-ol].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b072336#safe-handling-and-disposal-of-2-2-dimethylbutan-1-ol]

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